

# 2-Amino-3,4-difluorobenzoic acid safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2-Amino-3,4-difluorobenzoic acid

Cat. No.: B140420

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## In-Depth Technical Safety Report: 2-Amino-3,4-difluorobenzoic Acid

This technical guide provides a comprehensive overview of the safety data for **2-Amino-3,4-difluorobenzoic acid** (CAS No. 158580-94-0), intended for researchers, scientists, and professionals in drug development. This document synthesizes critical information from Safety Data Sheets (SDS) to ensure safe handling and use.

## Substance Identification and Properties

**2-Amino-3,4-difluorobenzoic acid** is a solid chemical compound used in laboratory settings for research and substance manufacturing.<sup>[1]</sup> Its fundamental physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C7H5F2NO2	[1][2]
Molecular Weight	173.117 g/mol	[2]
Appearance	Solid	[1]
Density	1.5 ± 0.1 g/cm <sup>3</sup>	[2]
Boiling Point	303.0 ± 42.0 °C at 760 mmHg	[2]
Flash Point	137.0 ± 27.9 °C	[2]
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C	[2]
pKa	4.54 ± 0.10 (Predicted)	[3]
LogP	2.25	[2]
Melting Point	No data available	[1]
Freezing Point	No data available	[1]
Odor	No data available	[1]
pH	No data available	[1]

## Hazard Identification and Classification

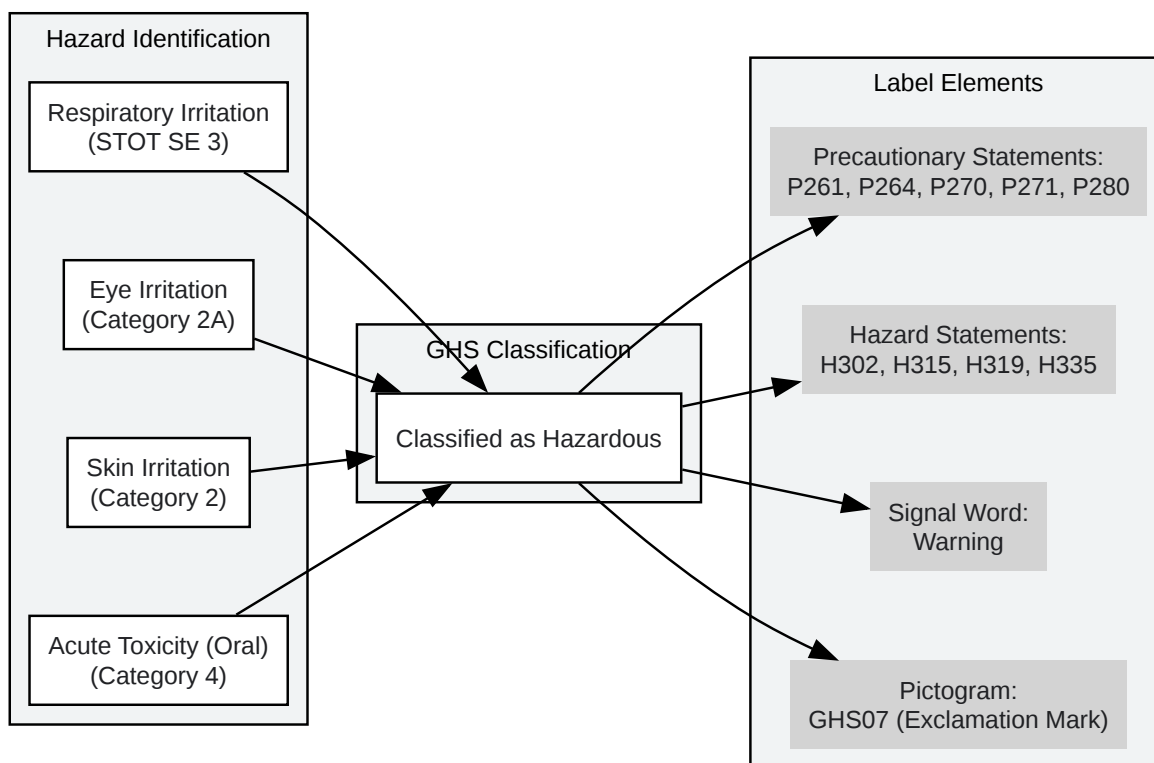
According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-Amino-3,4-difluorobenzoic acid** is classified as a hazardous substance. The primary hazards are summarized in the table below.

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

The GHS label elements include the GHS07 pictogram (exclamation mark) and the signal word "Warning".<sup>[1]</sup> The NFPA (National Fire Protection Association) ratings indicate a health hazard of 3, suggesting that short exposure could cause serious temporary or residual injury, and a fire hazard of 0, as the material will not burn.<sup>[1]</sup>

## GHS Classification Logic

The following diagram illustrates the logical flow from hazard identification to the communication of these hazards through GHS labeling.



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### GHS Hazard Classification and Labeling Workflow

## Toxicological Information

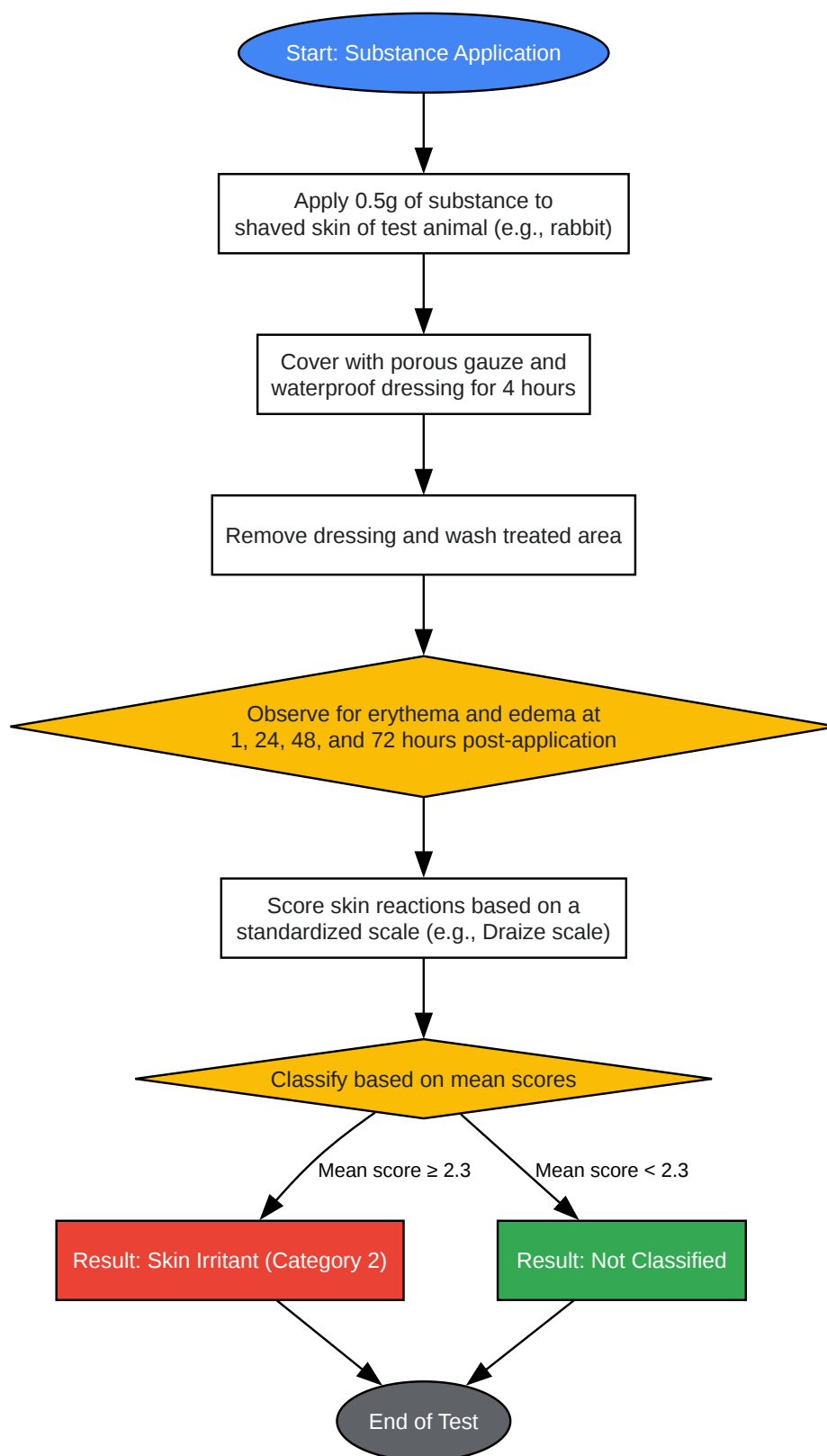
The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.

- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1]
- Reproductive Toxicity: Not classified as a reproductive toxicant.[1]

Quantitative toxicological data, such as LD50 or LC50 values, are not readily available in the reviewed safety data sheets.

## Experimental Protocols

While specific experimental data for **2-Amino-3,4-difluorobenzoic acid** is not provided in the SDS, the hazard classifications are typically determined using standardized testing guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD). The logical workflow for assessing skin irritation, a key hazard of this substance, is outlined below. This represents a generalized protocol.



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### Generalized Workflow for In Vivo Skin Irritation Testing

## First-Aid Measures

In case of exposure, the following first-aid measures are recommended:

Exposure Route	First-Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get immediate medical advice/attention. <a href="#">[1]</a>
Skin Contact	Wash with plenty of soap and water. Get immediate medical advice/attention. <a href="#">[1]</a>
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth out with water. Get immediate medical advice/attention. <a href="#">[1]</a>

## Handling, Storage, and Disposal

### Safe Handling

- Ensure good ventilation of the workstation.[\[1\]](#)
- Avoid breathing dust, mist, or spray.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves, chemical goggles or safety glasses, and suitable protective clothing.[\[1\]](#)
- Handle in accordance with good industrial hygiene and safety procedures. Do not eat, drink, or smoke when using this product.[\[1\]](#)

## Storage

- Store in a cool, dry, and well-ventilated area.
- Keep container tightly closed.
- Keep away from heat, sparks, and flame.[1]
- Incompatible with strong oxidizing agents.[1]
- The product is stable under normal handling and storage conditions.[1]

## Disposal

- Dispose of waste by removing it to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]

## Ecological Information

There is a lack of data regarding the ecological effects of **2-Amino-3,4-difluorobenzoic acid**. Information on persistence and degradability, bioaccumulative potential, and mobility in soil is not available.

## Regulatory Information

This product is subject to various regulations. It is noted that not all components may be listed on the United States Environmental Protection Agency Toxic Substances Control Act (TSCA) inventory.[1] It is not listed under California Proposition 65 as a substance known to cause cancer or reproductive harm.[1] Users should consult local regulations for specific compliance requirements.

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